Introduction: The Strategic Value of Fluorinated Amino-Aromatic Scaffolds

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Benzeneacetic acid, 4-amino-2,5-difluoro-*
CAS No.:	*1260893-58-0*
Cat. No.:	*B2794506*

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The selective incorporation of fluorine into small molecules has become a cornerstone of modern drug design. Fluorine's unique properties—high electronegativity, small van der Waals radius, and the ability to form strong C-F bonds—allow medicinal chemists to fine-tune a drug candidate's metabolic stability, binding affinity, and lipophilicity.[1][2] When combined with an amino-aromatic scaffold, as seen in 4-amino-2,5-difluorobenzoic acid, these molecules become powerful and versatile building blocks for targeted therapeutics.[3]

This guide provides an in-depth analysis of the key molecular features of 4-amino-2,5-difluorobenzoic acid, serving as a comprehensive resource for its synthesis, characterization, and strategic application in research and development.

Core Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of a molecule is the first step in its rational application. 4-Amino-2,5-difluorobenzoic acid is a solid at room temperature and possesses a unique combination of acidic (carboxylic acid) and basic (amino) functional groups, alongside the influential fluorine substituents.

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Property	Value	Source
CAS Number	773108-64-8	[4]
Molecular Formula	$C_7H_5F_2NO_2$	[4]
Molecular Weight	173.12 g/mol	[5]
Appearance	White to off-white solid	General chemical data
SMILES	O=C(O)C1=CC(F)=C(N)C=C1F	[4]
InChI Key	MJHZRTJMDQYAHN-UHFFFAOYSA-N	

Spectroscopic Insights: The structural elucidation of 4-amino-2,5-difluorobenzoic acid relies on a combination of standard spectroscopic techniques.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the two aromatic protons and the amine protons. The chemical shifts and coupling patterns will be significantly influenced by the fluorine atoms, resulting in complex splitting (e.g., doublet of doublets).
- ^{13}C NMR: The carbon spectrum will display signals for the seven unique carbon atoms. Large carbon-fluorine coupling constants (^{1}JCF, ^{2}JCF) are characteristic and diagnostic for identifying the fluorinated positions.
- ^{19}F NMR: As a fluorinated compound, ^{19}F NMR is a crucial tool. It provides direct information about the chemical environment of the fluorine atoms, offering a sensitive probe for studying molecular interactions.[6]
- Mass Spectrometry (MS): Electrospray ionization (ESI) in negative mode would readily detect the deprotonated molecule $[M-H]^-$, confirming the molecular weight.
- Infrared (IR) Spectroscopy: Characteristic absorption bands would be observed for the N-H stretches of the amine, the broad O-H stretch of the carboxylic acid, the C=O stretch, and C-F bond vibrations.

Synthesis Pathway and Mechanistic Considerations

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The synthesis of substituted aromatic compounds often involves multi-step pathways. A logical and field-proven approach for synthesizing 4-amino-2,5-difluorobenzoic acid involves the hydrolysis of the corresponding nitrile precursor, 4-amino-2,5-difluorobenzonitrile. This method is advantageous due to the relative stability of the nitrile group and its clean conversion to a carboxylic acid.

Experimental Protocol: Synthesis via Nitrile Hydrolysis

This protocol is adapted from a similar synthesis of a related isomer.[7]

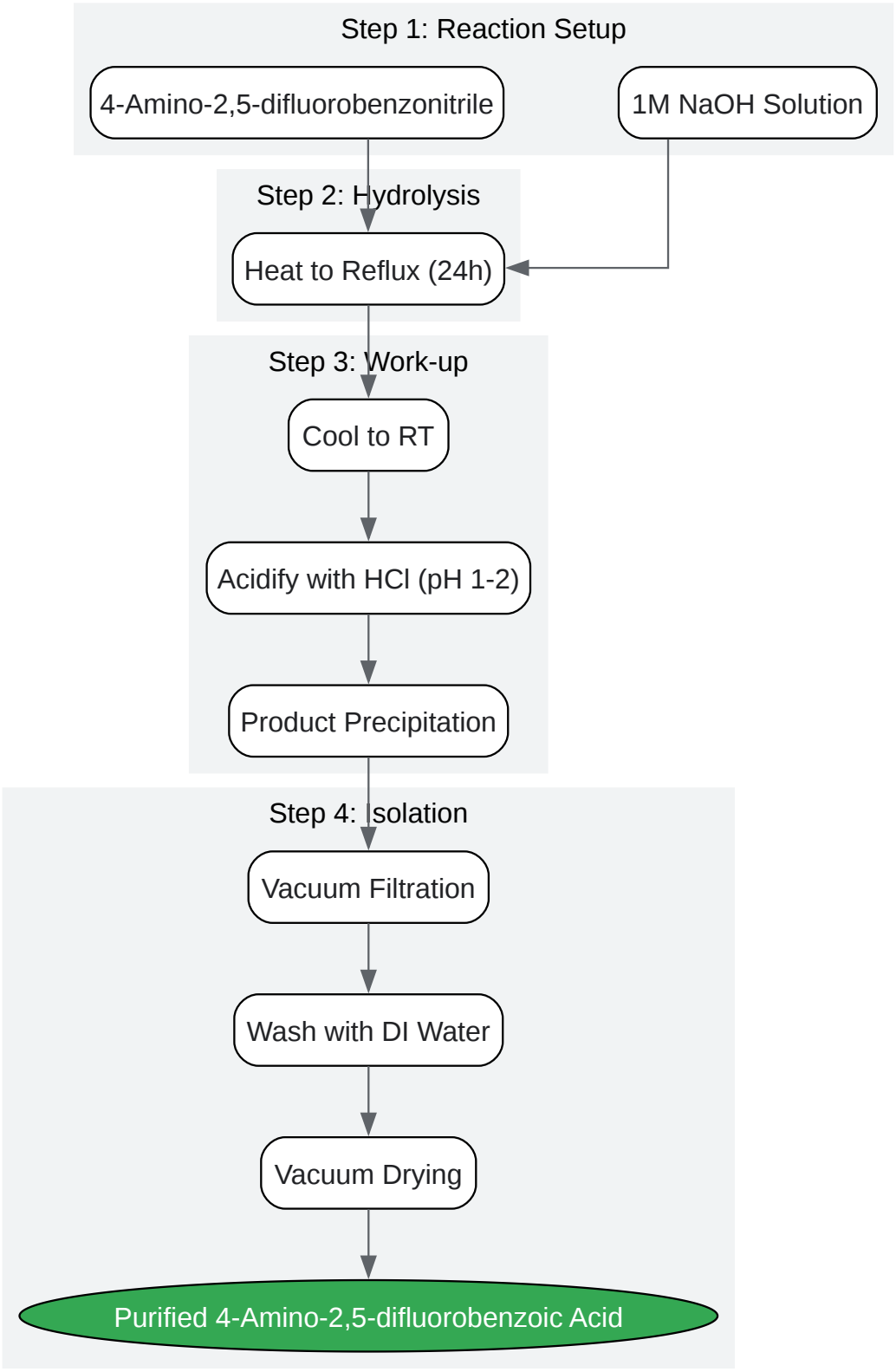
- Reaction Setup: In a 1 L round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-amino-2,5-difluorobenzonitrile (15.4 g, 100 mmol, 1.0 eq.).
- Addition of Reagent: Add 500 mL of 1 M sodium hydroxide (NaOH) solution.
    - Causality Explanation:A strong base like NaOH is required to facilitate the nucleophilic attack of hydroxide on the electrophilic carbon of the nitrile group. The reaction is performed in excess aqueous solution to drive the hydrolysis to completion.
- Reflux: Heat the mixture to reflux (approximately 100-105 °C) and maintain for 24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
    - Causality Explanation:Elevated temperature is necessary to overcome the activation energy for both the initial attack on the nitrile and the subsequent hydrolysis of the intermediate amide. Refluxing ensures a constant, controlled reaction temperature.
- Acidification and Precipitation: Cool the reaction mixture to room temperature in an ice bath. Slowly add concentrated hydrochloric acid (HCl) dropwise with stirring until the pH of the solution is ~1-2. A precipitate will form.
    - Causality Explanation:The product exists as the sodium carboxylate salt in the basic solution. Acidification protonates the carboxylate, forming the neutral carboxylic acid, which is significantly less soluble in the aqueous medium and precipitates out of solution.
- Isolation and Purification: Collect the solid product by vacuum filtration. Wash the filter cake with cold deionized water (2 x 50 mL) to remove residual salts.

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- Drying: Dry the purified 4-amino-2,5-difluorobenzoic acid in a vacuum oven at 60 °C to a constant weight.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of 4-amino-2,5-difluorobenzoic acid.

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Analytical Characterization and Quality Control

Ensuring the purity and identity of a synthesized compound is critical. High-Performance Liquid Chromatography (HPLC) coupled with a UV detector is a standard, robust method for this purpose.

Experimental Protocol: HPLC Purity Analysis

- Sample Preparation: Prepare a 1 mg/mL stock solution of the synthesized 4-amino-2,5-difluorobenzoic acid in a 50:50 mixture of acetonitrile and water. Dilute to a working concentration of approximately 50 µg/mL.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., Agilent ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm).[8]
    - Causality Explanation:A C18 column provides excellent hydrophobic retention for aromatic compounds, while the reverse-phase conditions are well-suited for analyzing polar analytes.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
    - Causality Explanation:The acidic modifier (formic acid) ensures the carboxylic acid and amine groups are consistently protonated, leading to sharp, symmetrical peaks.
  - Gradient: Start with 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and re-equilibrate at 5% B for 3 minutes.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detection: UV at 254 nm.

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- Data Analysis: Integrate the peak area of the main component. Purity is calculated as the percentage of the main peak area relative to the total area of all detected peaks.

Analytical Workflow Diagram



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Caption: Standard workflow for purity assessment via reverse-phase HPLC.

Strategic Role in Medicinal Chemistry

The molecular architecture of 4-amino-2,5-difluorobenzoic acid makes it a high-value fragment for drug discovery. Each component contributes to its potential biological activity and utility as a synthetic intermediate.

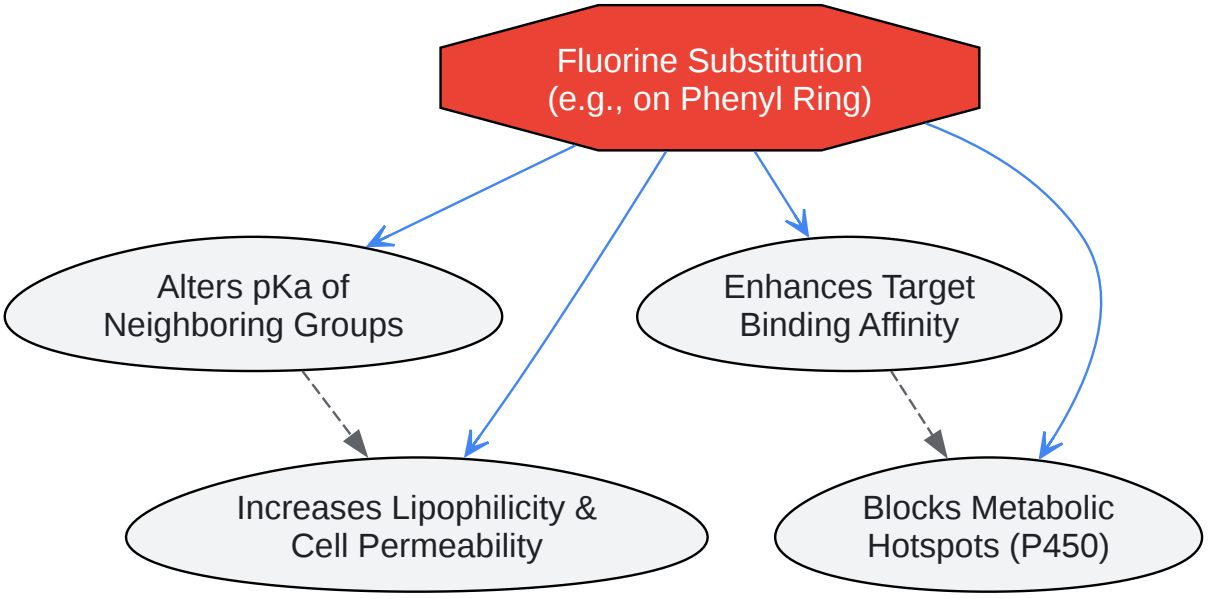
- Aniline Moiety: The primary amine serves as a versatile chemical handle for amide bond formation, sulfonylation, or reductive amination, allowing for its incorporation into larger, more complex molecules.
- Carboxylic Acid: This group can act as a key pharmacophore, forming hydrogen bonds or salt bridges with target proteins (e.g., kinases, proteases). It also serves as a handle for ester or amide formation.
- Difluoro Substitution Pattern: The fluorine atoms at the 2 and 5 positions have profound effects:
  - Metabolic Blocking: A fluorine atom can block sites susceptible to cytochrome P450-mediated oxidative metabolism, thereby increasing the drug's half-life.[9]
  - Modulation of pKa: The electron-withdrawing nature of fluorine lowers the pKa of the aniline nitrogen, making it less basic. This can reduce off-target effects and improve cell

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permeability.

- Enhanced Binding: Fluorine can participate in favorable non-covalent interactions (e.g., hydrogen bonds, dipole-dipole) within a protein's binding pocket, enhancing potency.

Conceptual Diagram: Fluorine's Influence on Drug Properties



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Caption: The multifaceted role of fluorine in optimizing drug-like properties.

Metabolic and Toxicological Profile

While specific toxicological data for 4-amino-2,5-difluorobenzoic acid is limited, a profile can be inferred from related structures and general principles.

Metabolism: Studies on the closely related 2,5-difluoroaminobenzene show that the primary metabolic pathway is cytochrome P450-catalyzed aromatic hydroxylation.[9] It is therefore highly probable that 4-amino-2,5-difluorobenzoic acid would undergo similar Phase I metabolism, leading to hydroxylated derivatives that can then be conjugated (Phase II) and excreted. The fluorine atoms are generally stable and unlikely to be cleaved.

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Toxicology and Safety: Safety data sheets for isomeric difluoro aminobenzoic acids provide a general safety profile.[10] Standard laboratory precautions should be observed when handling this compound.

Hazard Class	Description	Precautionary Measures
Acute Toxicity	May be harmful if swallowed or inhaled.	Avoid ingestion and inhalation of dust.[10][11]
Skin Irritation	Causes skin irritation.	Wear protective gloves and clothing.[10]
Eye Irritation	Causes serious eye irritation.	Wear safety glasses with side-shields.[10]
Respiratory Irritation	May cause respiratory tract irritation.	Use only in a well-ventilated area or fume hood.[10]

Conclusion

4-Amino-2,5-difluorobenzoic acid stands as a potent example of a strategically designed chemical building block. Its key molecular features—a difluorinated aromatic core, a primary amine, and a carboxylic acid—provide a trifecta of functionality for medicinal chemists. By understanding its synthesis, analytical characterization, and the mechanistic basis for its utility in drug design, researchers can effectively leverage this and similar scaffolds to develop the next generation of targeted and effective therapeutics.

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